

comparative study of GeS and GeSe thermoelectric properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Germanium;sulfide

Cat. No.: B12321256

[Get Quote](#)

A Comparative Guide to the Thermoelectric Properties of GeS and GeSe

Germanium Sulfide (GeS) and Germanium Selenide (GeSe) are emerging as promising materials in the field of thermoelectrics due to their earth-abundant and environmentally friendly constituents. Both belong to the group IV-VI monochalcogenides and exhibit interesting thermoelectric properties. This guide provides a comparative analysis of the thermoelectric performance of GeS and GeSe, supported by experimental and theoretical data, to assist researchers and scientists in the field.

Data Presentation

The thermoelectric efficiency of a material is primarily determined by the dimensionless figure of merit (ZT), which is defined as $ZT = (S^2\sigma T)/\kappa$, where S is the Seebeck coefficient, σ is the electrical conductivity, T is the absolute temperature, and κ is the thermal conductivity.^{[1][2][3]} A higher ZT value indicates a more efficient thermoelectric material. The following tables summarize the key thermoelectric properties of GeS and GeSe based on available research data.

Table 1: Comparison of Maximum ZT Values and Corresponding Parameters

Material	Doping Type	Max. ZT	Temperature (K)	Carrier Concentration (cm ⁻³)	Reference
GeSe	n-type	2.5	700	4 x 10 ¹⁹	[2]
GeSe	n-type	2.12	900	6 x 10 ¹⁹	[4][5]
GeSe	p-type	0.6	700	1 x 10 ²⁰	[2]
GeS	p-doped (R3m)	> 1	mid-to-high	-	[4][5]
GeS	-	~0.73	700	-	[6][7]

Table 2: Comparison of Thermoelectric Properties at Specific Temperatures

Material	Property	Temperature (K)	Value	Units	Reference
GeS	Seebeck Coefficient (S)	760	769	$\mu\text{V/K}$	[8]
GeSe	Seebeck Coefficient (S)	560	706	$\mu\text{V/K}$	[8]
GeS	Lattice Thermal Conductivity (κ_{latt})	800	1.11 - 1.23	$\text{W m}^{-1} \text{K}^{-1}$	[4]
GeSe	Lattice Thermal Conductivity (κ_{latt})	300	1.11	$\text{W m}^{-1} \text{K}^{-1}$	[2]
GeSe	Lattice Thermal Conductivity (κ_{latt})	300	1.8 - 2.9	$\text{W m}^{-1} \text{K}^{-1}$	[4]
GeS	Band Gap (E_g)	-	1.32 - 1.77	eV	[4][6]
GeSe	Band Gap (E_g)	-	1.1 - 1.54	eV	[6][9]

Key Observations

- Overall Performance: Theoretical studies predict that n-type GeSe can exhibit a very high ZT value, reaching up to 2.5 at 700 K, making it a highly promising thermoelectric material.[2] P-doped rhombohedral (R3m) GeS and GeSe are also predicted to achieve a ZT greater than 1.[4][5]

- Seebeck Coefficient: Both GeS and GeSe exhibit large Seebeck coefficients, which is beneficial for a high power factor ($S^2\sigma$).[\[8\]](#)
- Thermal Conductivity: GeSe generally shows low lattice thermal conductivity, which is a key factor for its high ZT value.[\[2\]](#)[\[4\]](#) Alloying GeS and GeSe with other elements like GeTe has been shown to further reduce thermal conductivity.[\[10\]](#)[\[11\]](#)
- Doping: The thermoelectric properties of both materials are highly dependent on doping. N-type doping appears to be more effective for achieving high ZT in GeSe.[\[2\]](#) For instance, Ag-substitution on the Ge site in GeSe has been shown to be an effective p-type doping strategy.[\[12\]](#)
- Anisotropy: The thermoelectric properties of these materials can be anisotropic, meaning they vary along different crystallographic directions.[\[1\]](#)

Experimental Protocols

The characterization of thermoelectric materials involves a series of precise measurements. Below are generalized methodologies for the key experiments.

Synthesis of GeS and GeSe

Bulk crystals of GeS and GeSe are typically prepared using a melt-growth technique. Stoichiometric amounts of high-purity Germanium and Sulfur or Selenium are sealed in an evacuated quartz tube. The mixture is then melted at a high temperature (e.g., 800 °C), held for an extended period to ensure homogeneity, and then slowly cooled to room temperature to form the crystalline material.[\[13\]](#)

Measurement of Thermoelectric Properties

A standard experimental workflow for characterizing thermoelectric materials involves the following steps:

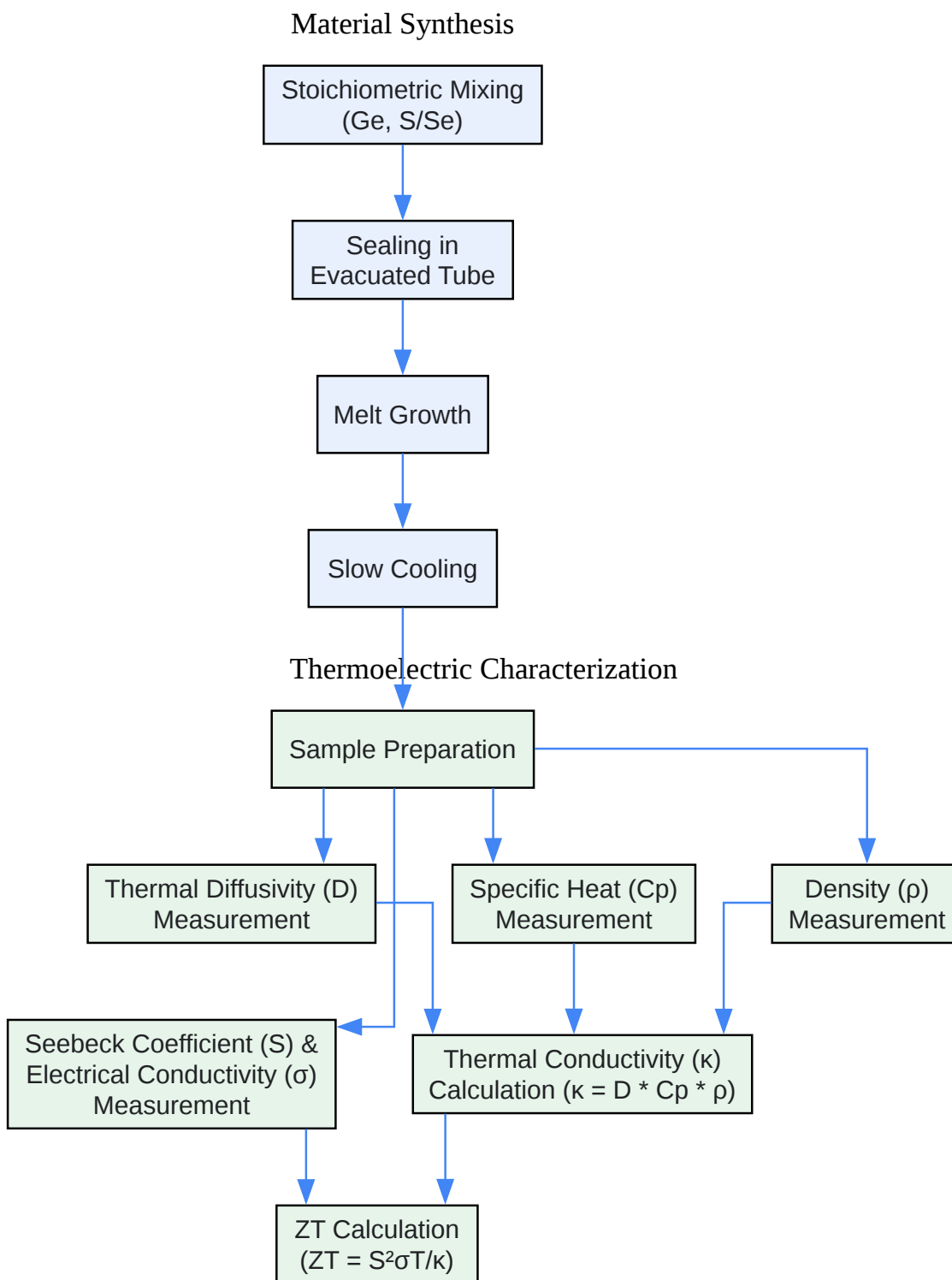
- Sample Preparation: The synthesized bulk material is cut into desired shapes and sizes for different measurements.
- Seebeck Coefficient and Electrical Conductivity: The Seebeck coefficient and electrical conductivity are often measured simultaneously using a commercial system (e.g., Linseis

LSR-3). A temperature gradient is established across the sample, and the resulting voltage is measured to determine the Seebeck coefficient. The electrical conductivity is typically measured using a four-probe method.

- **Thermal Conductivity:** The total thermal conductivity (κ) is calculated using the formula $\kappa = D * C_p * \rho$, where D is the thermal diffusivity, C_p is the specific heat capacity, and ρ is the density of the material.
 - **Thermal Diffusivity (D):** Measured using the laser flash method.
 - **Specific Heat Capacity (C_p):** Can be determined using a differential scanning calorimeter (DSC).
 - **Density (ρ):** Calculated from the sample's mass and dimensions.
- **Carrier Concentration and Mobility:** These parameters are often determined using Hall effect measurements.

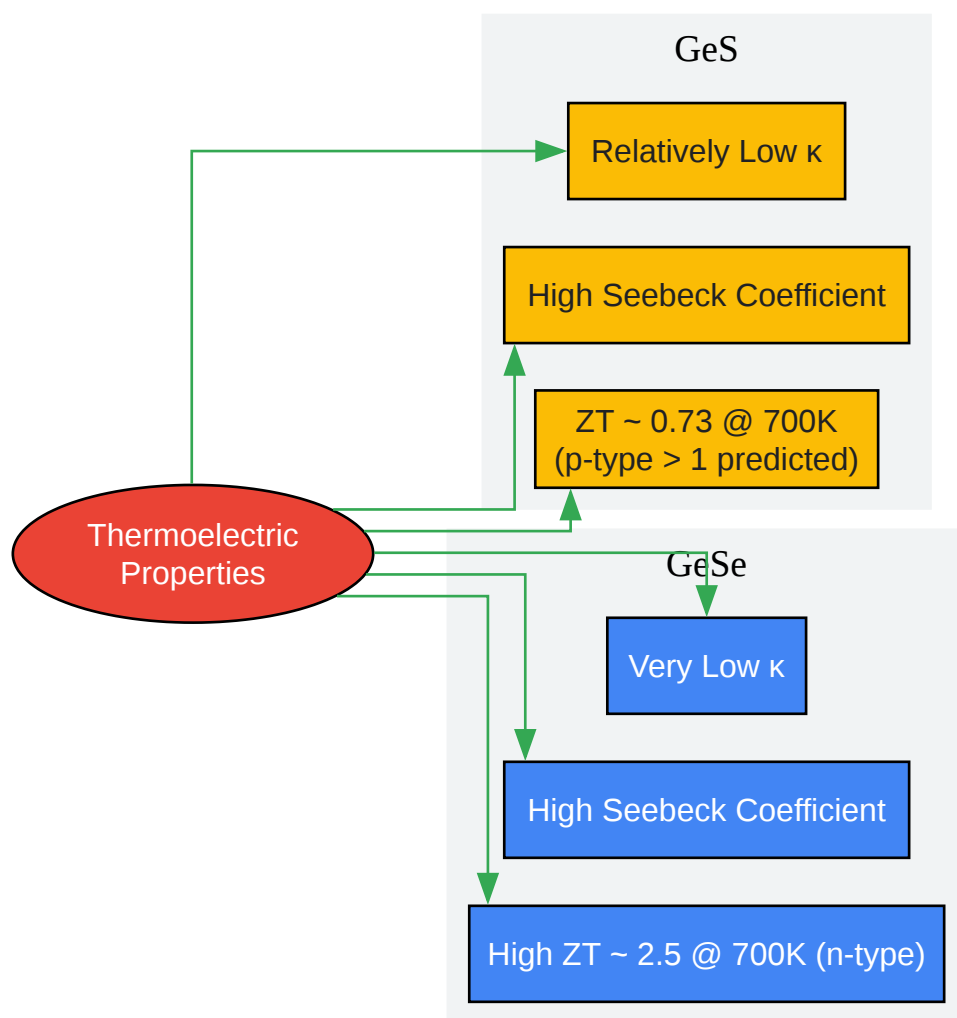
Mandatory Visualization

The following diagrams illustrate the logical relationships and workflows discussed in this guide.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for synthesis and thermoelectric characterization.



[Click to download full resolution via product page](#)

Caption: Comparison of key thermoelectric properties of GeS and GeSe.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [mdpi.com](https://www.mdpi.com) [mdpi.com]
- 2. Thermoelectric performances for both p- and n-type GeSe - PMC [pmc.ncbi.nlm.nih.gov]

- [3. linseis.com \[linseis.com\]](#)
- [4. Thermoelectric properties of Pnma and R 3 m GeS and GeSe - Journal of Materials Chemistry C \(RSC Publishing\) DOI:10.1039/D3TC02938G \[pubs.rsc.org\]](#)
- [5. Thermoelectric properties of Pnma and R3m GeS and GeSe - Journal of Materials Chemistry C \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [6. Thermoelectric properties of XX- and XY-stacked GeS/GeSe van der Waals heterostructures from DFT and BTP calculations - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. Thermoelectric Performance of Na-Doped GeSe - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. pubs.acs.org \[pubs.acs.org\]](#)
- [11. pubs.acs.org \[pubs.acs.org\]](#)
- [12. researchgate.net \[researchgate.net\]](#)
- [13. Ge 4s 2 lone pairs and band alignments in GeS and GeSe for photovoltaics - Journal of Materials Chemistry A \(RSC Publishing\) DOI:10.1039/D1TA05955F \[pubs.rsc.org\]](#)
- To cite this document: BenchChem. [comparative study of GeS and GeSe thermoelectric properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12321256/docs#comparative-study-of-ges-and-gese-thermoelectric-properties\]](https://www.benchchem.com/product/b12321256/docs#comparative-study-of-ges-and-gese-thermoelectric-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)